

in vivo comparison of ZnDTPA and DMSA for heavy metal chelation

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Compound of Interest

Compound Name: ZnDTPA

Cat. No.: B15546128

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References

- 1. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 2. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 3. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
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